

Essential Safety and Logistical Information for Handling NSC693868

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Compound of Interest

Compound Name: NSC693868

Cat. No.: B106313

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical plans for the handling and disposal of **NSC693868**. Given the limited specific safety data available for this novel compound, a precautionary approach is paramount. All personnel must treat **NSC693868** as a potentially hazardous substance.

Compound Identification and Known Properties

NSC693868, also known as 1H-Pyrazolo[3,4-b]quinoxalin-3-amine, is a research chemical categorized as a GSK-3 inhibitor.^[1] Due to its status as a novel compound, a comprehensive toxicological profile is not yet established. However, its chemical class, quinoxaline derivatives, has been associated with toxic effects.^[1] Therefore, stringent safety measures are mandatory.

Property	Value	Source
Chemical Formula	C ₉ H ₇ N ₅	[1]
Molecular Weight	185.19 g/mol	[1]
Synonyms	NSC 693868; NSC693868; NSC-693868; 1H-Pyrazolo[3,4- b]quinoxalin-3-amine	[1]
Stability	Not stable at room temperature; sensitive to light and heat.	[1]

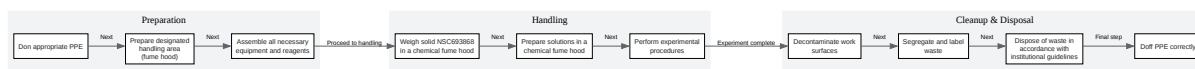
Personal Protective Equipment (PPE)

A multi-layered PPE approach is required to minimize exposure. The following table outlines the minimum PPE requirements for handling **NSC693868**.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves.	To provide a barrier against skin contact and absorption. The outer glove should be changed immediately upon contamination.
Eye and Face Protection	ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles. A full-face shield should be worn when there is a risk of splashes or aerosol generation.	To protect the eyes and face from splashes and airborne particles.
Body Protection	A disposable, fluid-resistant laboratory coat with long sleeves and tight cuffs.	To prevent contamination of personal clothing and skin.
Respiratory Protection	A NIOSH-approved N95 or higher-level respirator should be used when handling the solid compound or when there is a potential for aerosol generation.	To prevent inhalation of the compound.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational workflow is critical to ensure safety. The following diagram illustrates the recommended procedure for handling **NSC693868**.



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Caption: Operational Workflow for Handling **NSC693868**.

Experimental Protocols:

Weighing and Solution Preparation:

- Always conduct the weighing of solid **NSC693868** and the preparation of its solutions inside a certified chemical fume hood to minimize inhalation exposure.
- Use a dedicated set of spatulas and weighing paper for this compound.
- When preparing solutions, add the solvent to the solid slowly to avoid splashing.
- Ensure the container is securely capped after preparation.

Disposal Plan

Proper disposal of **NSC693868** and contaminated materials is crucial to prevent environmental contamination and accidental exposure.

Waste Type	Disposal Procedure
Solid NSC693868	Collect in a clearly labeled, sealed, and puncture-resistant container designated for hazardous chemical waste.
Solutions containing NSC693868	Collect in a sealed, leak-proof, and chemically compatible container. Label with the full chemical name and concentration. Do not mix with other waste streams unless compatibility is confirmed.
Contaminated Labware (e.g., pipette tips, tubes)	Dispose of in a designated hazardous waste container immediately after use.
Contaminated PPE (e.g., gloves, disposable lab coat)	Remove carefully to avoid self-contamination and dispose of in a designated hazardous waste container.

All waste must be disposed of through the institution's hazardous waste management program.

[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) Never dispose of **NSC693868** down the drain or in the regular trash.

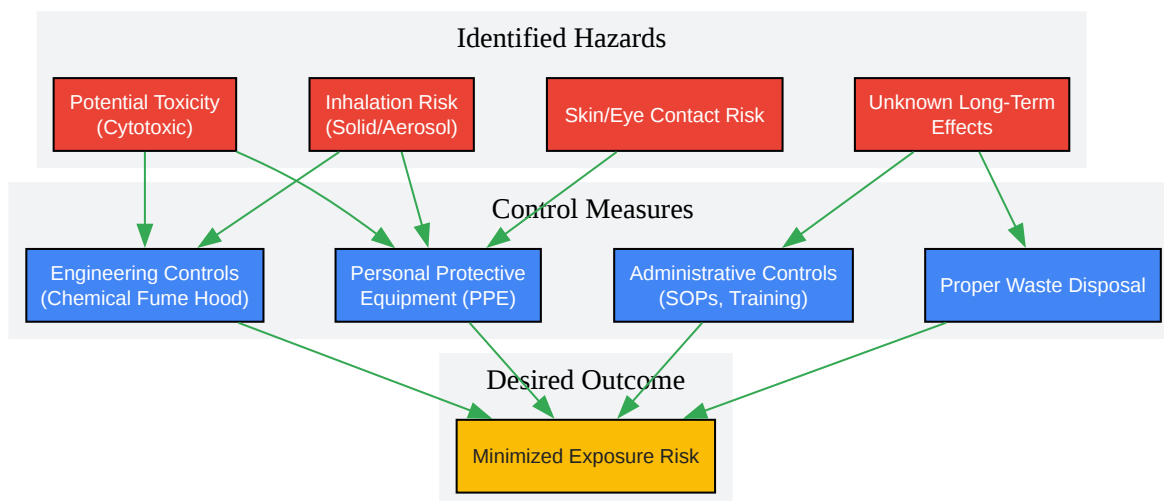
Emergency Procedures

In the event of an exposure or spill, immediate action is required.

Emergency Situation	Immediate Action
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	Evacuate the immediate area. If the spill is small and you are trained to handle it, use an appropriate absorbent material and decontaminating solution. For large spills, or if you are not trained, evacuate the area and contact the institution's emergency response team.

Logical Relationship: Hazard Mitigation

The following diagram illustrates the relationship between the identified hazards of **NSC693868** and the control measures in place to mitigate them.



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